

# A Comparative Analysis of HCFC-123 and its Isomer, HCFC-123a

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## Compound of Interest

Compound Name: 1,2-Dichloro-1,1,2-trifluoroethane

Cat. No.: B1204223

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A deep dive into the physicochemical properties, environmental impact, and metabolic pathways of 2,2-dichloro-1,1,1-trifluoroethane (HCFC-123) and its isomer, **1,2-dichloro-1,1,2-trifluoroethane** (HCFC-123a), providing researchers, scientists, and drug development professionals with a comprehensive comparative guide.

HCFC-123 has been widely utilized as a transitional replacement for chlorofluorocarbons (CFCs), particularly CFC-11, in applications such as large centrifugal chiller systems and fire extinguishing agents.<sup>[1][2]</sup> Its isomer, HCFC-123a, is often found as an impurity in commercially produced HCFC-123.<sup>[3]</sup> This guide provides a detailed comparison of these two hydrochlorofluorocarbons, summarizing their key properties, environmental footprint, and metabolic processing, supported by available data.

## Physicochemical and Environmental Properties: A Tabulated Comparison

The following tables summarize the key physicochemical and environmental properties of HCFC-123 and HCFC-123a based on available data.

Property	HCFC-123 (2,2-dichloro-1,1,1-trifluoroethane)	HCFC-123a (1,2-dichloro-1,1,2-trifluoroethane)
CAS Number	306-83-2	354-23-4
Molecular Formula	C <sub>2</sub> HCl <sub>2</sub> F <sub>3</sub>	C <sub>2</sub> HCl <sub>2</sub> F <sub>3</sub>
Molecular Weight	152.93 g/mol [2]	152.93 g/mol
Boiling Point	27.6 °C[4]	Not specified in search results
Vapor Pressure	89.3 kPa at 25 °C[4]	Not specified in search results
Solubility in Water	2.1 g/L at 25 °C[4]	Not specified in search results
Log Octanol/Water Partition Coefficient (log Kow)	2.3–2.9[4]	Not specified in search results

Table 1: Physicochemical Properties of HCFC-123 and HCFC-123a

Environmental Impact	HCFC-123	HCFC-123a
Ozone Depletion Potential (ODP)	0.02 (relative to CFC-11)[1]	Not specified in search results
Global Warming Potential (GWP, 100-year)	76 (relative to CO <sub>2</sub> )[1]	Not specified in search results
Atmospheric Lifetime	Approximately 1.4 years	Not specified in search results

Table 2: Environmental Impact of HCFC-123 and HCFC-123a

## Experimental Protocols

While direct comparative experimental studies on the refrigerant performance of HCFC-123 and HCFC-123a are not readily available in the searched literature, a general experimental protocol for determining the coefficient of performance (COP) of a refrigeration system is outlined below. This methodology can be adapted for a comparative analysis.

## Determination of Coefficient of Performance (COP) of a Refrigeration System

Objective: To experimentally determine and compare the COP of a vapor compression refrigeration system using HCFC-123 and HCFC-123a as refrigerants under controlled conditions.

Apparatus:

- Vapor compression refrigeration test rig equipped with:
  - Compressor
  - Condenser
  - Expansion valve
  - Evaporator
- Calorimeter to measure refrigerating effect
- Power meter to measure compressor work input
- Pressure gauges and temperature sensors (thermocouples) at various points in the refrigeration cycle
- Flow meter to measure refrigerant mass flow rate

Procedure:

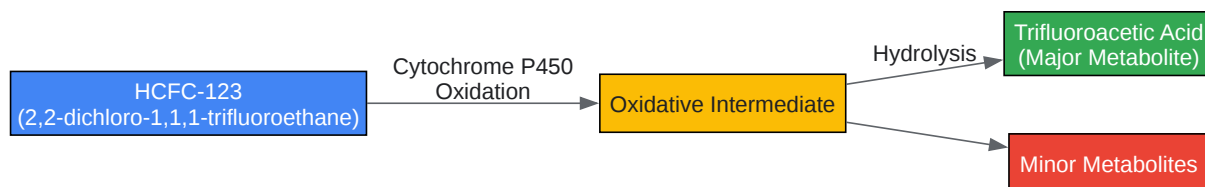
- **System Preparation:** Evacuate the refrigeration system to remove any air and moisture. Charge the system with the first refrigerant (e.g., HCFC-123) to the manufacturer's specified amount.
- **Steady-State Operation:** Start the compressor and allow the system to reach a steady state, characterized by stable temperatures and pressures throughout the cycle.
- **Data Acquisition:** Once at a steady state, record the following parameters:

- Pressure and temperature of the refrigerant at the inlet and outlet of the compressor, condenser, and evaporator.
- Power consumption of the compressor ( $W_{\text{comp}}$ ).
- Mass flow rate of the refrigerant ( $\dot{m}$ ).
- Refrigerating Effect Calculation: The refrigerating effect ( $Q_{\text{evap}}$ ) is the rate of heat absorbed by the refrigerant in the evaporator. It can be determined using the following equation:
  - $Q_{\text{evap}} = \dot{m} * (h_{\text{out\_evap}} - h_{\text{in\_evap}})$
  - where  $h$  is the specific enthalpy of the refrigerant, determined from its pressure and temperature using refrigerant property tables or software.[\[5\]](#)
- COP Calculation: The coefficient of performance is calculated as the ratio of the refrigerating effect to the work input to the compressor:
  - $\text{COP} = Q_{\text{evap}} / W_{\text{comp}}$ [\[6\]](#)
- Comparative Analysis: After completing the test with the first refrigerant, evacuate the system and recharge it with the second refrigerant (HCFC-123a). Repeat steps 2-5 under the same operating conditions (e.g., evaporator and condenser temperatures) to obtain a direct comparison of their performance.

## Metabolic Pathways and Synthesis

### Metabolic Fate of HCFC-123

The metabolism of HCFC-123 has been studied in rats and involves oxidation by cytochrome P450 enzymes. The primary metabolite is trifluoroacetic acid.[\[7\]](#)[\[8\]](#)

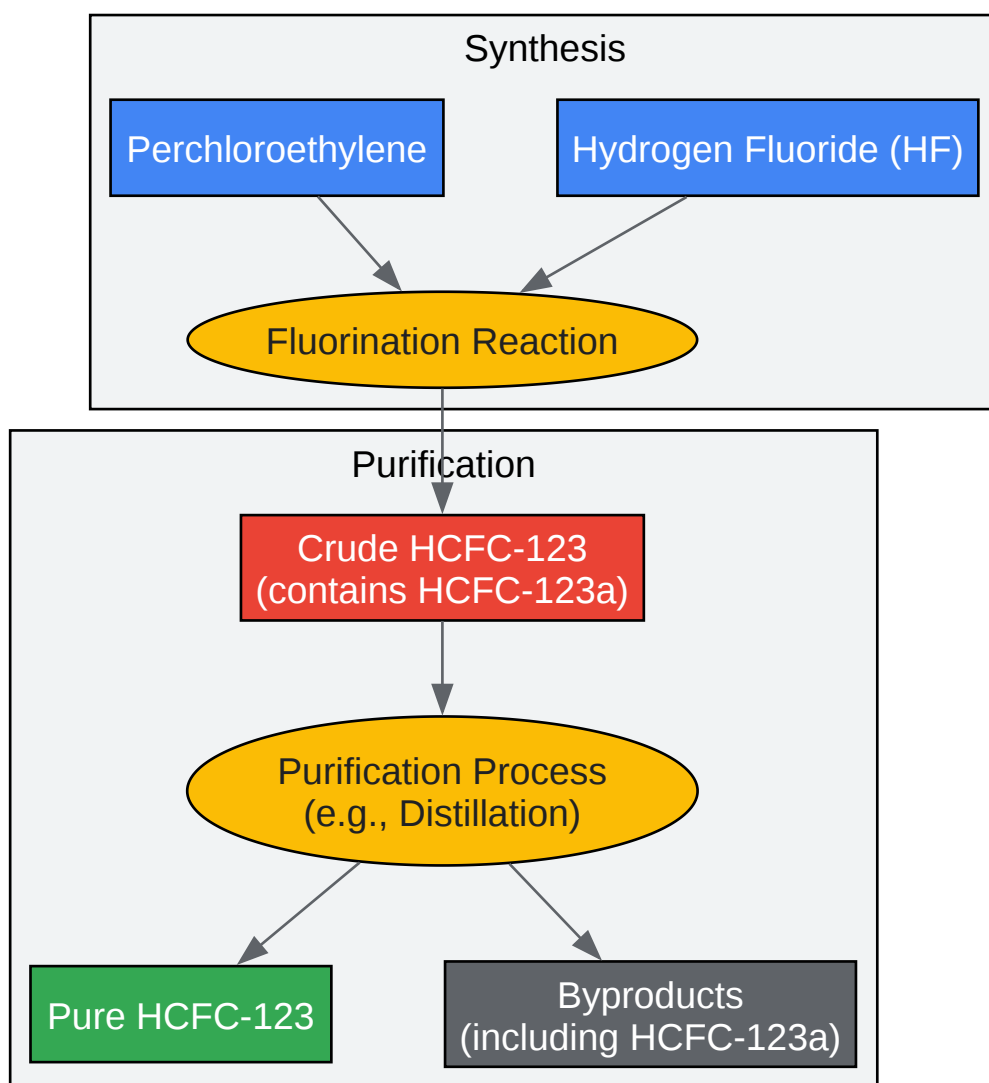


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Caption: Metabolic pathway of HCFC-123.

## Synthesis of HCFC-123

HCFC-123 can be synthesized through various methods, including the fluorination of perchloroethylene or the dismutation of HCFC-124. The purification of HCFC-123 to remove isomers like HCFC-123a is a critical step in its production.[3][9][10]



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